

TCO PEG3 CH2CONHS role in bioconjugation

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Compound Focus: Tco peg3 CH2conhs

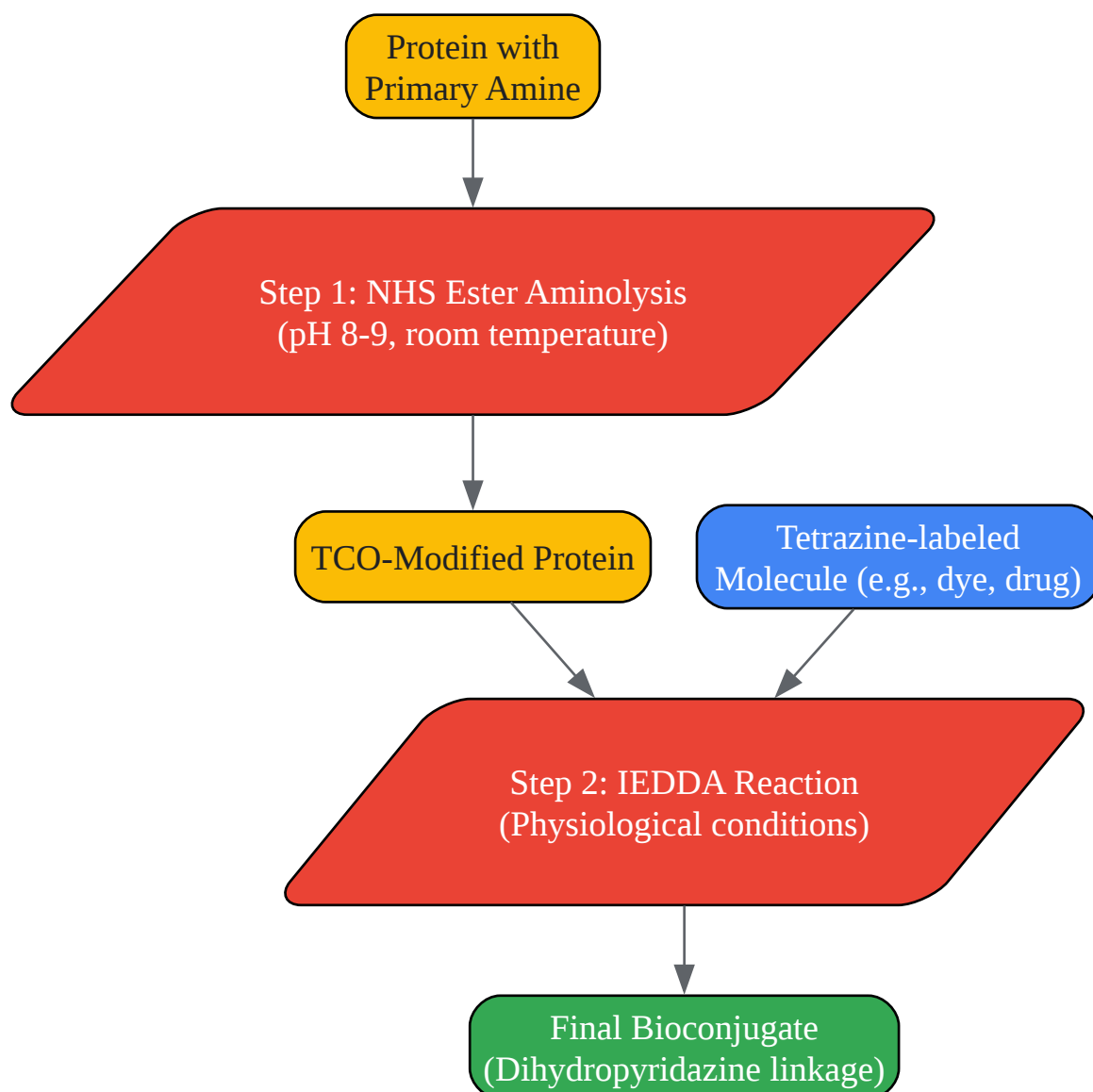
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Bioconjugation Mechanism and Workflow

The primary application of TCO-PEG3-CH2CONHS is in a two-step, site-specific labeling strategy. The NHS ester group is first conjugated to a protein of interest. The TCO-modified protein can then undergo an extremely fast and bioorthogonal Inverse Electron Demand Diels-Alder (IEDDA) reaction with a tetrazine group, even in complex biological environments [1] [2].

The following diagram illustrates this two-step conjugation workflow.



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Available Technical Specifications

The table below summarizes the basic product specifications available from one supplier.

Property	Specification
Catalog Number	AP10040 [3]

Property	Specification
Molecular Weight	456.49 g/mol [3]
Purity	≥98% [3]

| **Key Functional Groups** | • **TCO**: For IEDDA with tetrazines. • **NHS Ester**: For reaction with primary amines (-NH₂). • **PEG3 Spacer**: Enhances solubility and reduces steric hindrance. |

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References

1. Site-selective protein modification via disulfide rebridging for fast... [pubs.rsc.org]
2. | BroadPharm TCO [broadpharm.com]
3. TCO PEG,TCO Linker - Click Chemistry Tools [axispharm.com]

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